

Personal protective equipment for handling Methyl adipate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl adipate

Cat. No.: B8814857

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Essential Safety and Handling Guide for Methyl Adipate

This guide provides crucial safety and logistical information for handling **Methyl Adipate**, tailored for researchers, scientists, and drug development professionals. Due to the potential ambiguity of the common name "**Methyl Adipate**," this document addresses both **Monomethyl Adipate** and **Dimethyl Adipate**. It is imperative to confirm the exact chemical identity from the supplier's Safety Data Sheet (SDS) before handling.

Personal Protective Equipment (PPE)

The first line of defense against chemical exposure is appropriate Personal Protective Equipment. The following table summarizes the recommended PPE for handling Monomethyl and **Dimethyl Adipate** based on available safety data.^{[1][2][3][4]}

PPE Category	Item	Specifications and Remarks
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1][2][4] A face shield may be necessary for splash hazards.
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended.[5] Gloves must be inspected for integrity before each use.[1][2][4] Follow proper glove removal technique to avoid skin contact.[2][4]
Body Protection	Laboratory Coat/Impervious Clothing	A standard laboratory coat should be worn to protect against skin contact. For larger quantities or significant splash risk, wear fire/flame resistant and impervious clothing.[1][2][4]
Respiratory Protection	Respirator (if necessary)	Generally not required if handled in a well-ventilated area or a chemical fume hood.[2][4] If exposure limits are exceeded, or if mists or aerosols are generated, use a full-face respirator with appropriate cartridges (e.g., type OV/AG (US) or ABEK (EU EN 14387)).[2][4]

Hazard and Toxicity Data

Understanding the quantitative aspects of a chemical's hazards is critical for a comprehensive risk assessment.

Substance	Hazard	Value	Source
Dimethyl Adipate	Acute Oral Toxicity (LD50, Rat)	> 5,000 mg/kg	[4]
Dimethyl Adipate	Acute Dermal Toxicity	Harmful in contact with skin.	[3]
Dimethyl Adipate	Inhalation Toxicity (NOAEL, Rat)	Maternal: 160 mg/m ³ ; Fetal: 440 mg/m ³	[6]
Dimethyl Adipate	Flash Point	110 °C (230 °F) - closed cup	[2][4]
Dimethyl Adipate	Lower Explosion Limit	0.8% (V)	[2]
Dimethyl Adipate	Upper Explosion Limit	8.1% (V)	[2]
Monomethyl Adipate	Toxicity Data	Not extensively available. Handle with caution as with related chemicals.	[7]

NOAEL: No Observed Adverse Effect Level

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety and environmental responsibility.

Operational Plan: Step-by-Step Handling Procedure

- Preparation and Pre-Handling Checks:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.
 - Locate and verify the functionality of the nearest eyewash station and safety shower.[7]

- Inspect all PPE for defects before donning.
- Have absorbent, spill-neutralizing materials readily available.
- Handling the Chemical:
 - Avoid direct contact with skin, eyes, and clothing.[\[7\]](#)
 - Avoid the formation of mists or aerosols.[\[1\]](#)
 - Use spark-proof tools and explosion-proof equipment if large quantities are handled.[\[1\]](#)
 - Keep containers tightly closed when not in use.[\[2\]](#)
- Post-Handling Procedures:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[2\]](#)[\[4\]](#)
 - Decontaminate the work area.
 - Properly remove and dispose of contaminated PPE.[\[2\]](#)[\[4\]](#)

Disposal Plan

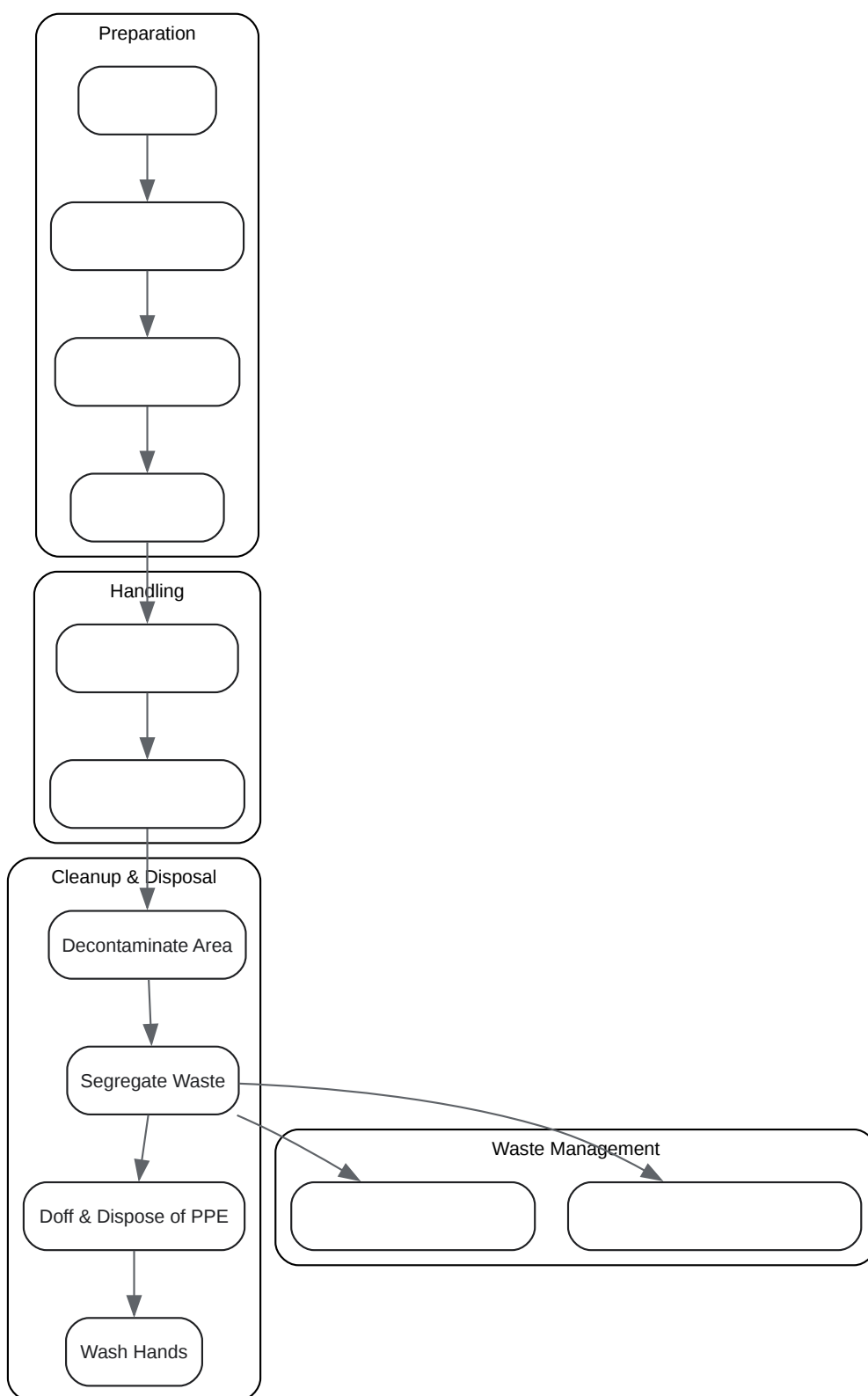
Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Unused **Methyl Adipate** and solutions containing it should be collected in a designated, labeled, and sealed container for chemical waste.
 - Do not dispose of **Methyl Adipate** down the drain.[\[2\]](#)[\[4\]](#)[\[7\]](#)
 - Arrange for disposal by a licensed and qualified hazardous waste disposal company.[\[2\]](#)[\[4\]](#)
- Contaminated Materials:

- Dispose of contaminated gloves, absorbent materials, and other disposable PPE as hazardous waste in a designated container.[\[2\]](#)
- Empty containers should be triple-rinsed (if appropriate) and disposed of according to institutional and local regulations. Consult your institution's environmental health and safety office for specific guidance.

Experimental Workflow Diagram

The following diagram illustrates the logical flow for the safe handling of **Methyl Adipate**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **Methyl Adipate**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com